

# Olfactory perception and odor threshold of delta-Damascone

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## Compound of Interest

Compound Name: *delta-Damascone*

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An In-depth Technical Guide to the Olfactory Perception and Odor Threshold of **Delta-Damascone**

## Introduction

**Delta-damascone**, a member of the rose ketone family, is a potent fragrance and flavor chemical renowned for its complex and powerful aroma.[1][2][3] Its unique scent profile makes it a valuable ingredient in perfumery and food science, where it imparts rich, fruity-floral characteristics.[1][4][5] This technical guide provides a comprehensive overview of the olfactory perception of **delta-damascone**, its odor threshold, the experimental protocols for its determination, and the underlying molecular mechanisms of its detection.

## Olfactory Perception and Odor Profile

**Delta-damascone** possesses a highly diffusive and strong, multifaceted aroma.[1][5] Its scent is primarily characterized as fruity and floral, with sweet undertones.[1] Specific olfactory notes commonly attributed to **delta-damascone** include:

- Fruity: Blackcurrant (cassis), plum, and apple.[1][2][4][5][6]
- Floral: A distinct rosy character.[4][5]
- Complex Nuances: Subtle warmth with tobacco-like and earthy aspects.[1][2][4][6]

Compared to its isomers, **delta-damascone** is described as sweeter and more vibrant than beta-damascone and fruitier with less of a rosy note than alpha-damascone.<sup>[2][4]</sup> Its complexity allows it to blend well with aldehydic, floral, woody, herbal, and citrus notes, adding depth and brightness to fragrance compositions.<sup>[1][5]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **delta-damascone**.

| Property                   | Value                             | Medium        | Reference               |
|----------------------------|-----------------------------------|---------------|-------------------------|
| Odor Detection Threshold   | 0.007 ng/L                        | Air           | <sup>[7]</sup>          |
| Odor Threshold             | 0.0011 µg/mL                      | Not Specified | <sup>[8][9]</sup>       |
| CAS Number                 | 57378-68-4, 71048-82-3            | N/A           | <sup>[1][5][6][7]</sup> |
| Molecular Formula          | C <sub>13</sub> H <sub>20</sub> O | N/A           | <sup>[7]</sup>          |
| Molecular Weight           | 192.3 g/mol                       | N/A           | <sup>[7]</sup>          |
| Flash Point                | 103 °C (217.4 °F)                 | N/A           | <sup>[7][10]</sup>      |
| Boiling Point              | 264 °C (507.2 °F)                 | N/A           | <sup>[7]</sup>          |
| Tenacity on Smelling Strip | > 200 hours                       | N/A           | <sup>[4]</sup>          |

## Experimental Protocols

The determination of odor thresholds is a critical aspect of sensory science, relying on standardized methodologies to ensure reproducibility and accuracy.<sup>[11][12]</sup>

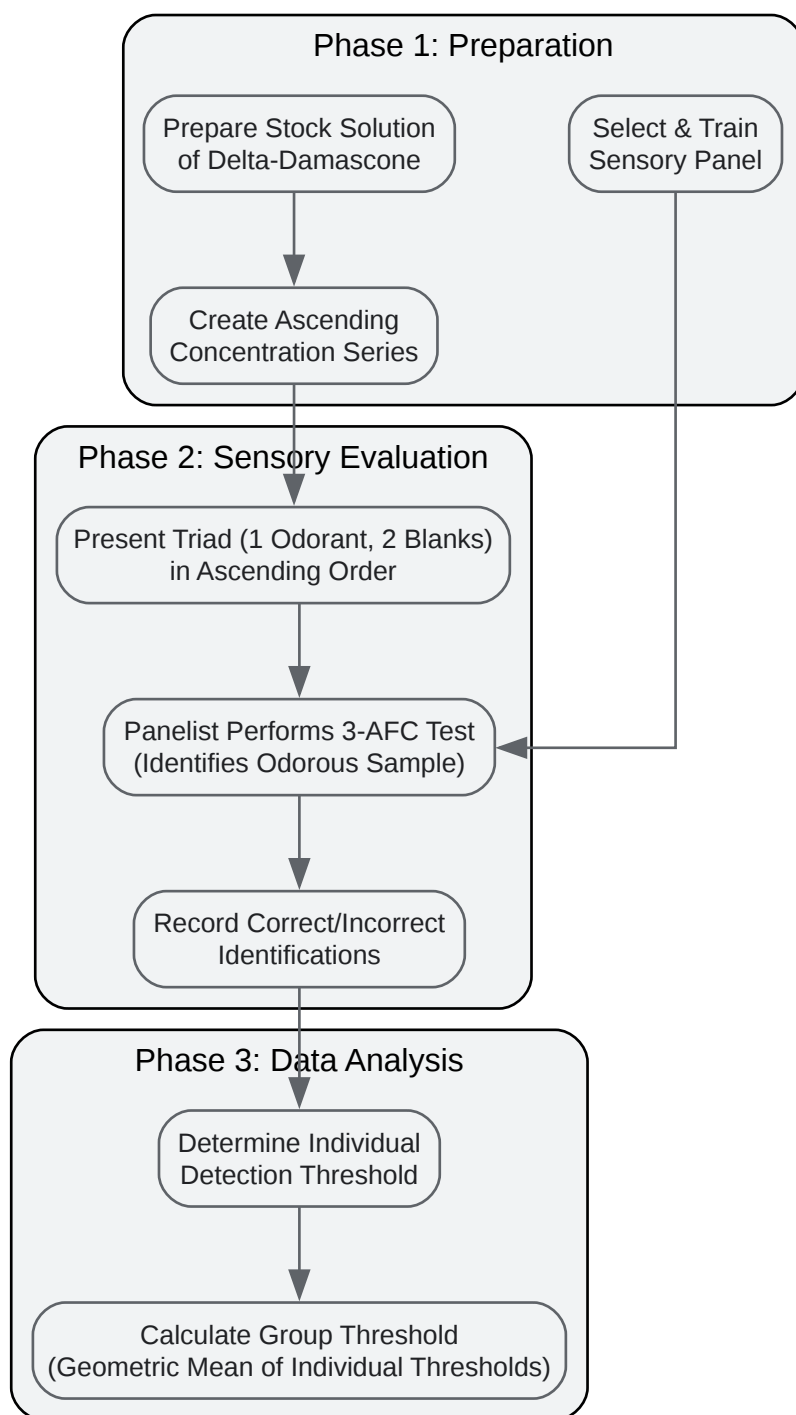
### Methodology: Forced-Choice Ascending Concentration Series (ASTM E679)

A prevalent method for determining odor detection thresholds is the Forced-Choice Ascending Concentration Series Method of Limits, as standardized by ASTM E679.<sup>[11][13]</sup>

- **Panelist Selection:** A panel of human assessors is selected. Panelists are typically screened for olfactory sensitivity and trained in sniffing techniques and standardized responses to minimize individual variability.[\[12\]](#)[\[13\]](#)
- **Sample Preparation:** A stock solution of **delta-damascone** is prepared in a suitable solvent (e.g., ethanol) or adsorbed onto an inert medium. A series of dilutions is then created, typically using a factor of two or three, with odor-free water or air as the diluent.[\[11\]](#) The concentration range is designed to span from sub-threshold to easily detectable levels.[\[11\]](#)
- **Presentation:** Panelists are presented with a set of three samples (a "triad"), where one contains the diluted odorant and the other two are blanks (containing only the diluent). This is known as a three-alternative forced-choice (3-AFC) paradigm.[\[14\]](#) The presentation is done in an ascending order of concentration.
- **Evaluation:** For each triad, the panelist is required to identify the odor-containing sample, even if they are only guessing. The concentration at which a panelist correctly identifies the odorant for a set number of consecutive presentations is recorded as their individual threshold.
- **Data Analysis:** The geometric mean of the individual thresholds from all panelists is calculated to determine the group's odor detection threshold (ODT).[\[13\]](#) This is often defined as the concentration at which 50% of the panel can detect the odor.[\[13\]](#)

## Other Methodologies

- **Gas Chromatography-Olfactometry (GC-O):** This technique separates volatile compounds in a sample using gas chromatography. The effluent from the GC column is split, with one portion going to a chemical detector (like a mass spectrometer) and the other to a sniffing port where a trained assessor evaluates the odor of the eluting compounds. This method is crucial for identifying specific odor-active compounds in complex mixtures.[\[8\]](#)
- **S-Curve Method (Logistic Regression):** In this approach, panelists' responses (correct or incorrect identifications) across a range of concentrations are plotted. A logistic regression model is then fitted to the data to determine the concentration at which there is a 50% probability of detection, providing a statistically robust threshold value.[\[8\]](#)[\[14\]](#)



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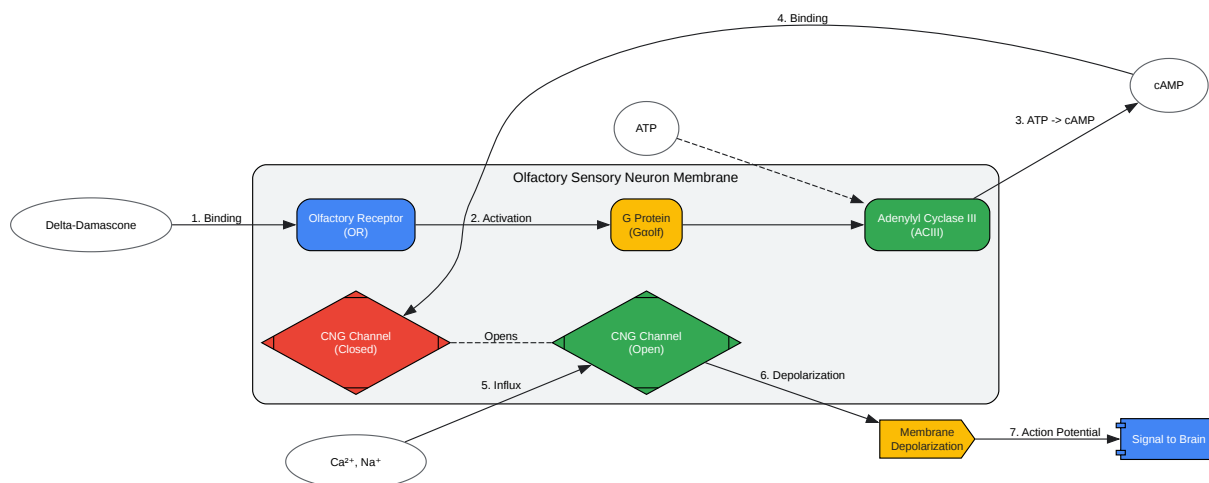
Workflow for Odor Threshold Determination (ASTM E679).

## Mechanism of Olfactory Perception

The perception of odorants like **delta-damascone** begins with a complex signal transduction cascade in the olfactory sensory neurons (OSNs) of the nasal epithelium. This process is mediated by Olfactory Receptors (ORs), which are the largest superfamily of G protein-coupled receptors (GPCRs).[\[15\]](#)[\[16\]](#)[\[17\]](#)

## The Olfactory Signaling Pathway

- **Receptor Binding:** A molecule of **delta-damascone** binds to a specific Olfactory Receptor (OR) on the cilia of an OSN.[\[15\]](#) Molecular docking studies suggest that **delta-damascone** has a low binding energy, which correlates with its high potency, and that key amino acid residues like TYR-262 and TYR-251 are important for this interaction.[\[8\]](#)[\[9\]](#)
- **G Protein Activation:** This binding event causes a conformational change in the OR, activating an associated heterotrimeric G protein, specifically the olfactory-specific G-protein, G $\alpha$ olf.[\[15\]](#)[\[18\]](#)
- **Second Messenger Production:** The activated G $\alpha$ olf subunit dissociates and binds to adenylyl cyclase type III (ACIII), stimulating it to convert ATP into cyclic adenosine monophosphate (cAMP).[\[15\]](#)[\[18\]](#) cAMP acts as a second messenger, amplifying the initial signal.
- **Ion Channel Opening:** cAMP molecules bind to and open cyclic nucleotide-gated (CNG) cation channels in the neuron's cell membrane.[\[15\]](#)[\[18\]](#)
- **Depolarization:** The opening of CNG channels allows an influx of positively charged ions, primarily calcium (Ca<sup>2+</sup>) and sodium (Na<sup>+</sup>), into the cell. This influx depolarizes the OSN's membrane potential.
- **Signal Propagation:** The initial depolarization triggers the opening of voltage-gated sodium channels, generating an action potential (a nerve impulse). This electrical signal travels along the neuron's axon to the olfactory bulb in the brain for further processing, leading to the perception of the odor.



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The G-Protein Coupled Olfactory Signaling Pathway.

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